

Comparative Efficacy of Tylvalosin Tartrate and Tiamulin in the Management of Swine Dysentery

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Compound of Interest

Compound Name: Tylvalosin Tartrate

Cat. No.: B1401581

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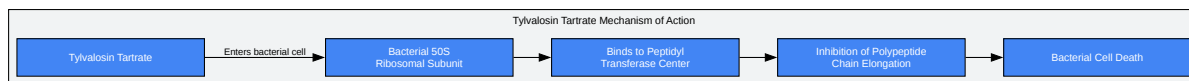
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of two key antimicrobial agents, **tylvalosin tartrate** and tiamulin, for the control of swine dysentery, a significant enteric disease in swine caused by *Brachyspira hyodysenteriae*. Due to a lack of direct head-to-head comparative studies in the public domain, this document presents available efficacy data and experimental protocols for each compound individually to facilitate an informed assessment.

Mechanism of Action: Targeting Bacterial Protein Synthesis

Both **tylvalosin tartrate**, a macrolide antibiotic, and tiamulin, a pleuromutilin antibiotic, exert their antimicrobial effects by inhibiting protein synthesis in susceptible bacteria. They achieve this by binding to the 50S subunit of the bacterial ribosome, a critical component of the protein synthesis machinery. This binding interferes with the peptidyl transferase center, ultimately halting the elongation of the polypeptide chain and leading to bacterial growth inhibition or cell death.^[1]

Below are diagrams illustrating the mechanism of action for each drug.



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Tylvalosin Tartrate's inhibitory action on the 50S ribosomal subunit.



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Tiamulin's inhibitory action on the 50S ribosomal subunit.

Efficacy of Tylvalosin Tartrate in Swine Dysentery Control

A study was conducted on a farrow-to-finish herd with a history of chronic swine dysentery where the *B. hyodysenteriae* isolate was resistant to pleuromutilins. Tylvalosin was used as part of an elimination program.^[2]^[3]

Quantitative Data Summary

Performance Metric	Before Tylvalosin Treatment (2009)	After Tylvalosin Treatment (2011)	Percentage Change
Feed Conversion Ratio	2.84	2.50	-12%
Mortality Rate	3.99%	2.49%	-37%
Antimicrobial Use Cost	€3710	€1057	-71.5%

Experimental Protocol

- Animal Subjects: A mixed farm of 200 sows and 1500 finishers.
- Disease Model: Naturally occurring chronic swine dysentery with a *B. hyodysenteriae* isolate resistant to pleuromutilins.
- Treatment Regimen: Sows were treated with tylvalosin at a dose of 4.25 mg/kg body weight daily for four weeks. This was combined with a strict program for rodent control and hygiene. [\[2\]](#)[\[3\]](#)
- Method of Administration: In-feed.
- Parameters Monitored: Clinical signs of dysentery, presence of *B. hyodysenteriae* in fecal samples (PCR), feed conversion ratio, mortality rate, and antimicrobial use costs.[\[2\]](#)[\[3\]](#)

Efficacy of Tiamulin in Swine Dysentery Control

Several field trials have evaluated the efficacy of tiamulin for the control of swine dysentery. One report summarized findings from three well-controlled laboratory and field trials.[\[4\]](#) Another study compared tiamulin to tylosin (a different macrolide) in drinking water.

Quantitative Data Summary from Tiamulin Feed Premix Trials[\[4\]](#)

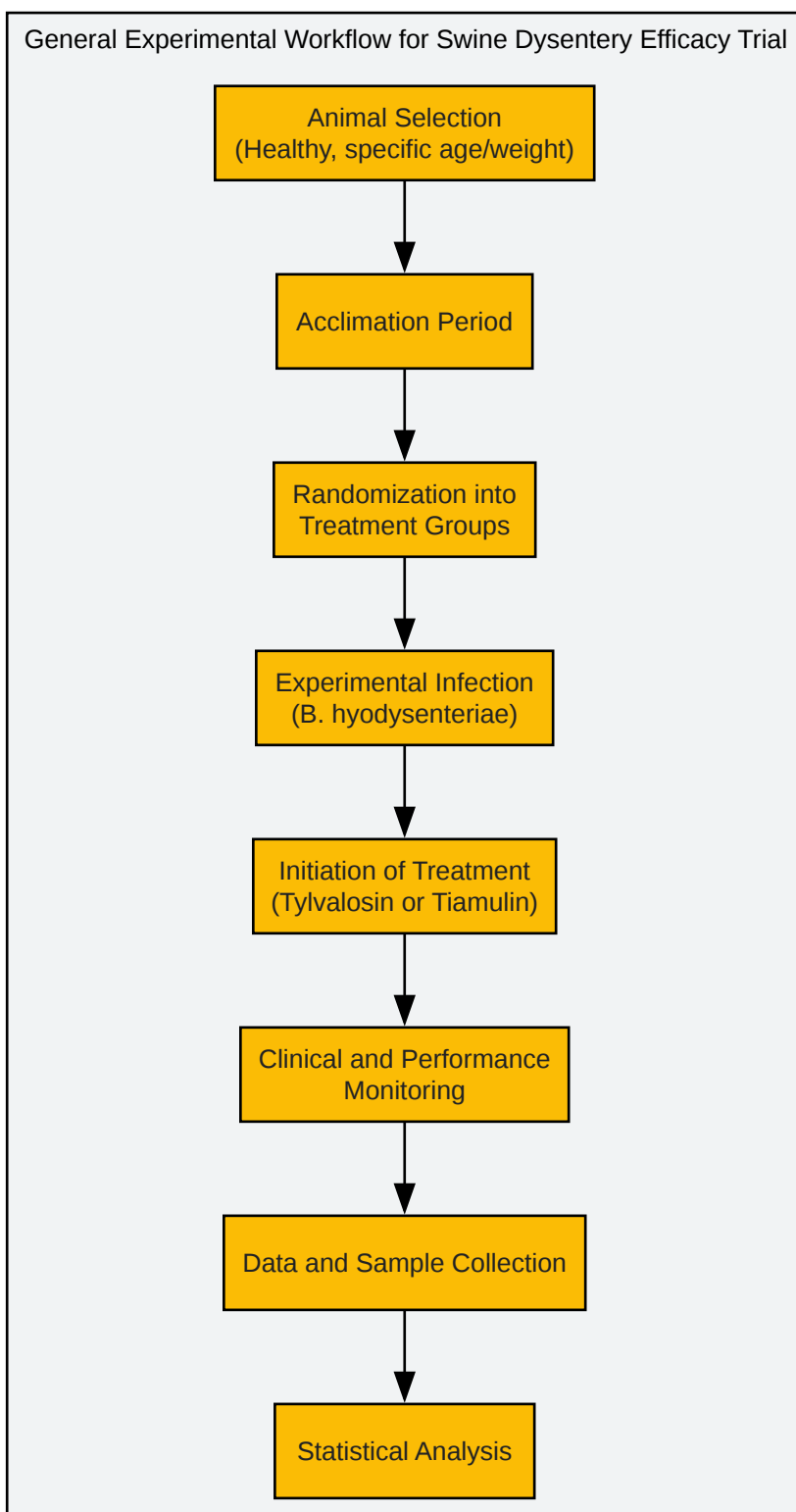
Treatment Group (Tiamulin in feed)	Mortality (%)	Average Daily Gain (lb)	Gain/Feed	Days with Bloody Feces (%)
0 g/ton (Control)	0	0.52	0.239	22.7
20 g/ton	0	1.08	0.332	0
35 g/ton	0	0.95	0.316	0
50 g/ton	16.7	0.95	0.343	0.8

Experimental Protocol for Tiamulin Feed Premix Trials^[4]

- Animal Subjects: Forty-eight crossbred pigs (28 barrows and 20 gilts) with an average weight of 34 pounds.
- Disease Model: Induced infection by feeding infective material (colonic tissue and contents) from pigs with clinical signs of swine dysentery on day 0 and day 40.
- Treatment Regimen: Medicated feed was self-fed from after infection on day 0 to test termination on Day 63.
- Method of Administration: In-feed.
- Parameters Monitored: Mortality, weight gain, feed consumption, presence of treponemes in rectal swabs, and clinical signs (general appearance, dehydration, diarrhea, and presence of blood in feces).^[4]

Experimental Workflow

The following diagram illustrates a general experimental workflow for evaluating the efficacy of antimicrobial agents against swine dysentery.



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A generalized workflow for swine dysentery efficacy studies.

Discussion

While a direct comparative study is not available, the presented data suggest that both **tylvalosin tartrate** and tiamulin are effective in the control of swine dysentery.

Tylvalosin demonstrated significant improvements in production parameters in a herd with pleuromutilin-resistant swine dysentery, highlighting its potential utility in cases of resistance to other treatments.[2][3] The study design, a before-and-after comparison on a single farm, provides valuable real-world data but lacks a concurrent control group.

Tiamulin has been shown to be effective in preventing clinical signs of dysentery in experimentally infected pigs.[4] The controlled experimental setting allows for a clear demonstration of efficacy against a susceptible isolate.

The choice between these two antimicrobials may depend on several factors, including the antimicrobial susceptibility of the specific *B. hyodysenteriae* strain present on the farm, the history of antimicrobial use, and the specific production goals (e.g., treatment of an acute outbreak versus a long-term control or elimination program).

Conclusion

Both **tylvalosin tartrate** and tiamulin are valuable tools for the control of swine dysentery. Their shared mechanism of action, targeting the 50S ribosomal subunit, provides a robust method for inhibiting the growth of *Brachyspira hyodysenteriae*. The available data, although not from direct comparative trials, indicate that both products can improve key performance indicators in affected swine herds. Further research in the form of head-to-head clinical trials would be beneficial to provide a more definitive comparison of their efficacy and economic benefits in the field.

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